

2,4-Diaminoanisole: A Technical Overview of its Molecular Characteristics and Analysis

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Compound of Interest

Compound Name: **2,4-Diaminoanisole**

Cat. No.: **B165692**

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Abstract

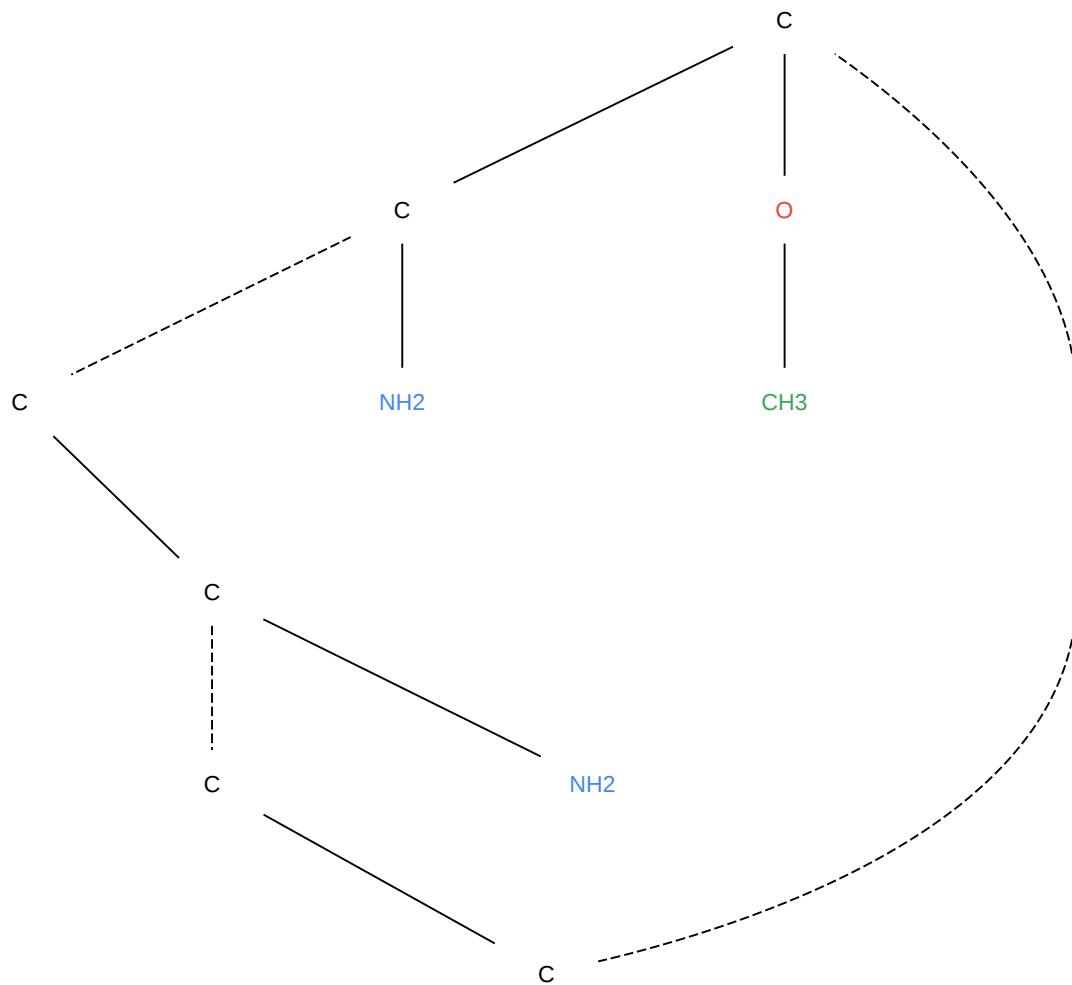
This technical guide provides a comprehensive overview of **2,4-Diaminoanisole** (2,4-DAA), a chemical intermediate primarily used in the synthesis of dyes. The document details its molecular structure, chemical formula, and physicochemical properties. Furthermore, it outlines experimental protocols for its synthesis via the reduction of 2,4-dinitroanisole and provides methodologies for its analysis using High-Performance Liquid Chromatography (HPLC), Thin-Layer Chromatography (TLC), and Gas Chromatography-Mass Spectrometry (GC-MS). This guide is intended to serve as a valuable resource for professionals in research and development who may encounter or work with this compound.

Molecular Structure and Chemical Formula

2,4-Diaminoanisole, also known as 4-methoxy-m-phenylenediamine, is an aromatic amine. Its molecular structure consists of a benzene ring substituted with two amino groups (-NH₂) at positions 2 and 4, and a methoxy group (-OCH₃) at position 1.

The molecular formula for **2,4-Diaminoanisole** is C₇H₁₀N₂O[1][2][3].

To visualize the molecular structure, the following DOT script can be used to generate a diagram:



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Caption: Molecular structure of **2,4-Diaminoanisole**.

Physicochemical and Toxicological Properties

A summary of the key quantitative data for **2,4-Diaminoanisole** and its sulfate salt is presented in the table below. This information is crucial for handling, storage, and safety considerations.

Property	2,4-Diaminoanisole	2,4-Diaminoanisole Sulfate	Reference(s)
CAS Number	615-05-4	39156-41-7	[1]
Molecular Weight	138.17 g/mol	236.25 g/mol	[1]
Appearance	Colorless needles or off-white to violet powder	Off-white to violet powder	
Melting Point	67-68 °C (153 °F)	Not available	
Solubility	Soluble in water and ethanol	Soluble in water and ethanol	
Oral LD50 (rats)	460 mg/kg	>4000 mg/kg	
Intraperitoneal LD50 (rats)	Not available	372 mg/kg	

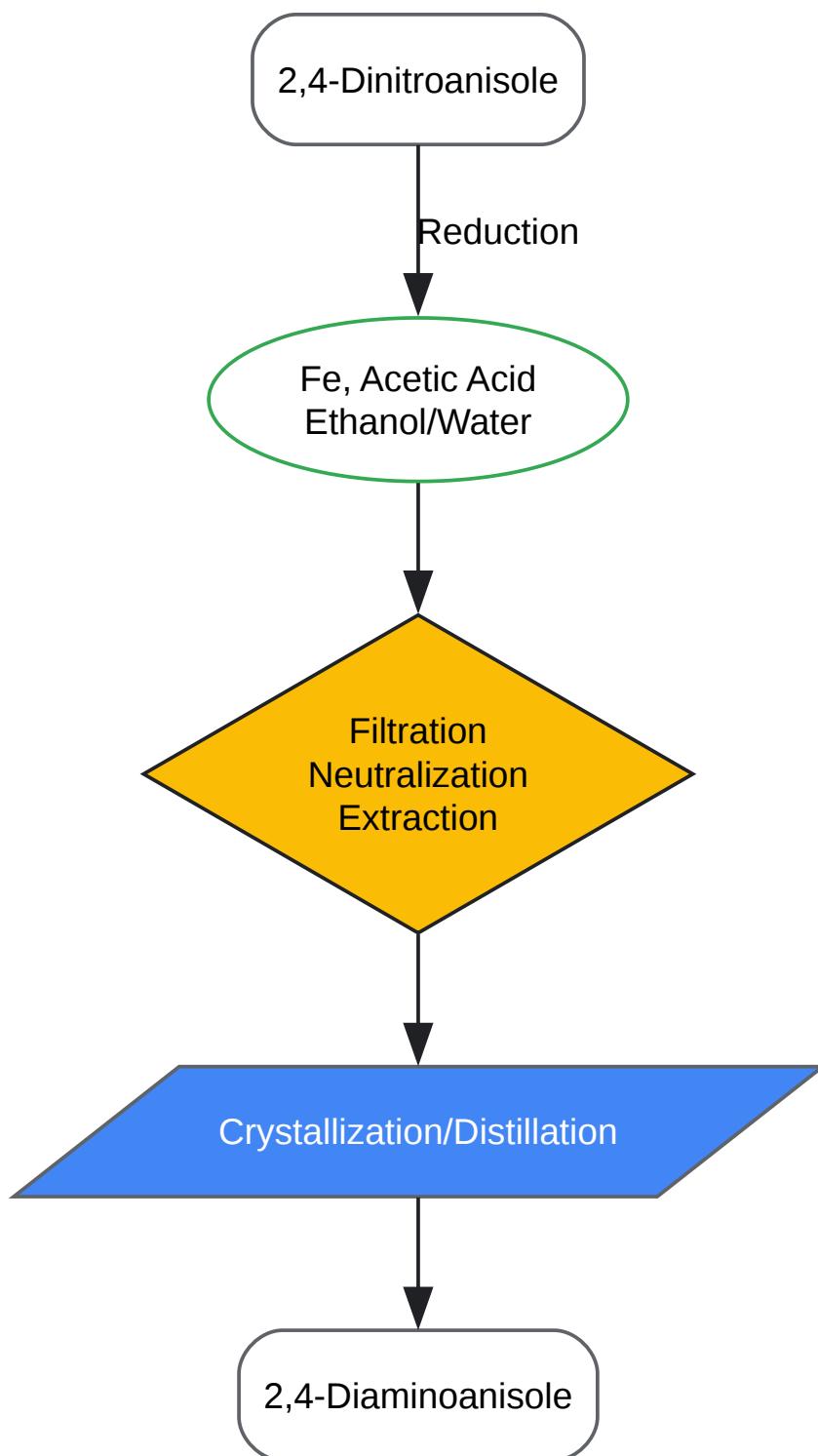
Note: **2,4-Diaminoanisole** and its salts are reasonably anticipated to be human carcinogens and should be handled with extreme caution.

Experimental Protocols

Synthesis of 2,4-Diaminoanisole

2,4-Diaminoanisole is typically synthesized by the reduction of 2,4-dinitroanisole. A general procedure using iron in an acidic medium is outlined below.

Reaction Scheme:



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Caption: Workflow for the synthesis of **2,4-Diaminoanisole**.

Materials:

- 2,4-Dinitroanisole
- Iron filings (excess)
- Glacial acetic acid
- 90% Aqueous ethanol
- Sodium carbonate (Na_2CO_3)
- Diatomaceous earth (optional, for filtration)
- Organic solvent for extraction (e.g., ethyl acetate)
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the 2,4-dinitroanisole in 90% aqueous ethanol.
- **Addition of Reagents:** To the solution, add glacial acetic acid followed by an excess of iron filings.
- **Reduction:** Heat the mixture to reflux and maintain for several hours (e.g., 4 hours). The reaction progress can be monitored by Thin-Layer Chromatography (TLC).
- **Work-up:**
 - Once the reaction is complete, cool the mixture to room temperature.
 - Filter the reaction mixture through a pad of diatomaceous earth to remove the iron and iron oxides. Wash the filter cake with ethanol.
 - Combine the filtrate and washes. Add water and carefully neutralize the solution with sodium carbonate until the pH is above 7. Be cautious of foaming due to the liberation of CO_2 .

- The product may precipitate upon neutralization. If so, it can be collected by filtration.
- Alternatively, the aqueous solution can be extracted multiple times with a suitable organic solvent like ethyl acetate.

• Purification:

- Combine the organic extracts and dry over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure to obtain the crude **2,4-Diaminoanisole**.
- The crude product can be further purified by crystallization from a suitable solvent (e.g., ether) or by distillation under reduced pressure.

Analytical Methodologies

HPLC is a suitable technique for the quantitative analysis of **2,4-Diaminoanisole**. A reverse-phase method can be employed.

Experimental Parameters:

- Column: A C18 or a specialized reverse-phase column like Newcrom R1 can be used.
- Mobile Phase: A mixture of acetonitrile and water with an acidic modifier is effective. For example, a gradient or isocratic elution with acetonitrile and water containing phosphoric acid can be used. For mass spectrometry (MS) detection, a volatile modifier such as formic acid should be used instead of phosphoric acid.
- Detection: UV detection at a wavelength where **2,4-Diaminoanisole** has significant absorbance is appropriate. Diode-array detection can also be used to obtain spectral information.

TLC is a rapid and effective method for monitoring the progress of the synthesis of **2,4-Diaminoanisole** and for preliminary purity assessment.

Procedure:

- Plate Preparation: Use silica gel-coated TLC plates.
- Spotting: Dissolve a small amount of the reaction mixture or the purified product in a suitable solvent (e.g., ethyl acetate) and spot it onto the TLC plate.
- Development: Develop the plate in a sealed chamber with an appropriate mobile phase. The choice of mobile phase will depend on the polarity of the compounds being separated. A mixture of a non-polar solvent (e.g., hexane or toluene) and a more polar solvent (e.g., ethyl acetate or methanol) is a good starting point.
- Visualization:
 - UV Light: If the compound is UV-active, it can be visualized under a UV lamp (typically at 254 nm).
 - Staining: Since amines are often not strongly UV-active, a staining reagent is usually necessary.
 - Ninhydrin: A solution of ninhydrin in ethanol is a specific stain for primary amines, which will appear as colored spots upon heating.
 - Potassium Permanganate: A basic solution of potassium permanganate can be used as a general oxidizing stain. Compounds will appear as yellow-brown spots on a purple background.
 - Iodine Vapor: Placing the dried TLC plate in a chamber with iodine crystals will cause most organic compounds to appear as brown spots.

GC-MS is a powerful technique for the identification and quantification of **2,4-Diaminoanisole**, particularly in complex matrices.

Experimental Parameters:

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms or equivalent) is typically used.
- Carrier Gas: Helium at a constant flow rate.

- **Oven Temperature Program:** A temperature gradient is used to separate the analytes. A typical program might start at a low temperature (e.g., 50-60 °C), hold for a few minutes, and then ramp up to a high temperature (e.g., 300 °C).
- **Injection:** Split or splitless injection depending on the concentration of the analyte.
- **MS Detection:** The mass spectrometer can be operated in full scan mode to obtain mass spectra for identification or in selected ion monitoring (SIM) mode for enhanced sensitivity and quantification.

Conclusion

This technical guide has provided a detailed overview of the molecular structure, properties, synthesis, and analysis of **2,4-Diaminoanisole**. The information and protocols presented herein are intended to equip researchers, scientists, and drug development professionals with the foundational knowledge required to work with this compound safely and effectively. Due to its potential carcinogenicity, all handling and experimental procedures should be conducted with appropriate safety precautions in a controlled laboratory environment.

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References

- 1. 2,4-Diaminoanisole | SIELC Technologies [sielc.com]
- 2. researchgate.net [researchgate.net]
- 3. 2,4-DIAMINOANISOLE | 615-05-4 [chemicalbook.com]
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